

oryzalin binding affinity plant vs animal tubulin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oryzalin

CAS No.: 19044-88-3

Cat. No.: S589941

Get Quote

Experimental Evidence of Selective Binding

The following table summarizes key experimental findings that quantify **oryzalin**'s binding affinity and its effects on microtubule polymerization in plant versus animal systems.

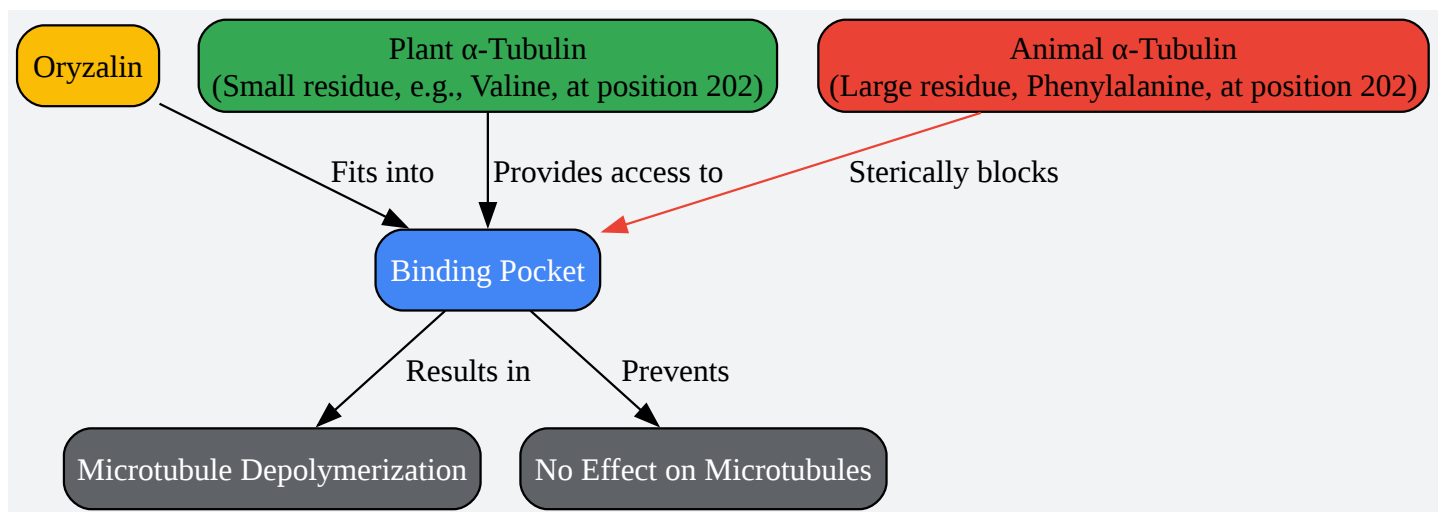
Experimental Measure	Plant Tubulin (Rosa sp. culture cells)	Animal Tubulin (Bovine brain)	Citation
Apparent Binding Affinity (K_{app})	($1.19 \times 10^5 \text{ M}^{-1}$)	No appreciable binding detected	[1] [2]
Inhibition Constant (K_i)	($2.59 \times 10^{-6} \text{ M}$)	No inhibition observed	[1] [2]
Cellular Effect	Depolymerizes microtubules at ($1.0 \times 10^{-7} \text{ M}$)	No microtubular rearrangements	[1] [2]

Molecular Basis for Selectivity

The selective action of **oryzalin** is not due to a complete lack of interaction with animal tubulin, but rather to critical differences in the amino acid composition of the binding site on α -tubulin.

- **Binding Site Location:** Computational and genetic evidence indicates that **oryzalin** binds to a specific site on **α -tubulin**, later proposed to be the same site as the natural product pironetin [3] [4].
- **Key Residue Differences:** Susceptible organisms (plants and certain protozoa) have a **valine (Val)** or **isoleucine (Ile)** at position 202 in α -tubulin. In contrast, non-susceptible organisms (like vertebrates) have a **phenylalanine (Phe)** at this position. The smaller Val/Ile residue creates a cavity that accommodates **oryzalin**, while the larger Phe residue sterically hinders binding [3].
- **Resistance Mutations:** Mutations in the α -tubulin gene that confer resistance to **oryzalin** in plants and parasites, such as **V202F** or **L136F**, are located within this proposed binding pocket and further confirm its role [3] [4].

The diagram below summarizes the mechanism underlying **oryzalin**'s selectivity.



[Click to download full resolution via product page](#)

Key Experimental Protocols

The quantitative data in the first table is derived from classic in vitro experiments. The methodology for one of the foundational studies is outlined below.

Protocol: Ligand Binding & Polymerization Inhibition Assay [1] [2]

- **Tubulin Preparation:** Isolate tubulin from cultured cells of *Rosa* sp. (plant) and from bovine brain (animal).
- **Binding Assay:**
 - Incubate tubulin with radioactive [¹⁴C]-**oryzalin**.
 - Separate the tubulin-**oryzalin** complex from unbound **oryzalin** (e.g., using gel filtration or sedimentation).
 - Measure the amount of radioactive **oryzalin** bound to tubulin to calculate the apparent affinity constant (K_{app}).
- **Polymerization Assay:**
 - Induce microtubule polymerization in vitro using a stabilizing agent like taxol.
 - Monitor the polymerization reaction in real-time by turbidimetry (light scattering).
 - Add **oryzalin** at different concentrations and measure the degree of inhibition, calculating the inhibition constant (K_i).

Implications for Research and Development

The selective binding of **oryzalin** has significant practical applications:

- **Plant Cell Biology:** **Oryzalin** is widely used in laboratories as a **microtubule-disrupting agent** to study the cytoskeleton's role in cell division and morphogenesis in plants [1].
- **Plant Breeding:** It is an effective and safer alternative to colchicine for inducing **polyploidy** in crops, which can lead to larger flowers, enhanced stress tolerance, and other desirable traits [5] [6].
- **Drug Discovery:** The compound's ability to selectively disrupt microtubules in protozoan parasites (like *Toxoplasma gondii*) but not human cells makes it a **lead compound for developing antiparasitic drugs** [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , a dinitroaniline herbicide, Oryzalin to binds and inhibits... plant tubulin [pubmed.ncbi.nlm.nih.gov]
2. Oryzalin, a dinitroaniline herbicide, binds to plant tubulin ... [link.springer.com]
3. Unveiling the Possible Oryzalin-Binding Site in the α - ... [pmc.ncbi.nlm.nih.gov]

4. Dinitroaniline Activity in Toxoplasma gondii Expressing Wild ... [pmc.ncbi.nlm.nih.gov]

5. Oryzalin-induced polyploidy in Borago officinalis reveals ... [frontiersin.org]

6. Frontiers | In vitro Ploidy Manipulation for Crop Improvement [frontiersin.org]

To cite this document: Smolecule. [oryzalin binding affinity plant vs animal tubulin]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b589941#oryzalin-binding-affinity-plant-vs-animal-tubulin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com